

# Technical Guide: Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate

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## Compound of Interest

	<i>Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate</i>
Compound Name:	<i>Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate</i>
Cat. No.:	B143342

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CAS Number: 138022-02-3

This technical guide provides an in-depth overview of **Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate**, a key building block in contemporary drug discovery and development. Targeted at researchers, scientists, and professionals in the pharmaceutical and fine chemical industries, this document outlines the compound's chemical and physical properties, provides a detailed synthesis protocol, describes analytical methodologies for quality control, and discusses its applications.

## Compound Identification and Properties

**Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate** is a piperidine derivative featuring a Boc-protected nitrogen and a methylaminomethyl substituent at the 4-position. This structure makes it a valuable intermediate for introducing a substituted piperidine moiety into larger, more complex molecules.

Diagram of the molecular structure of **Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate**.

Caption: Chemical structure of the title compound.

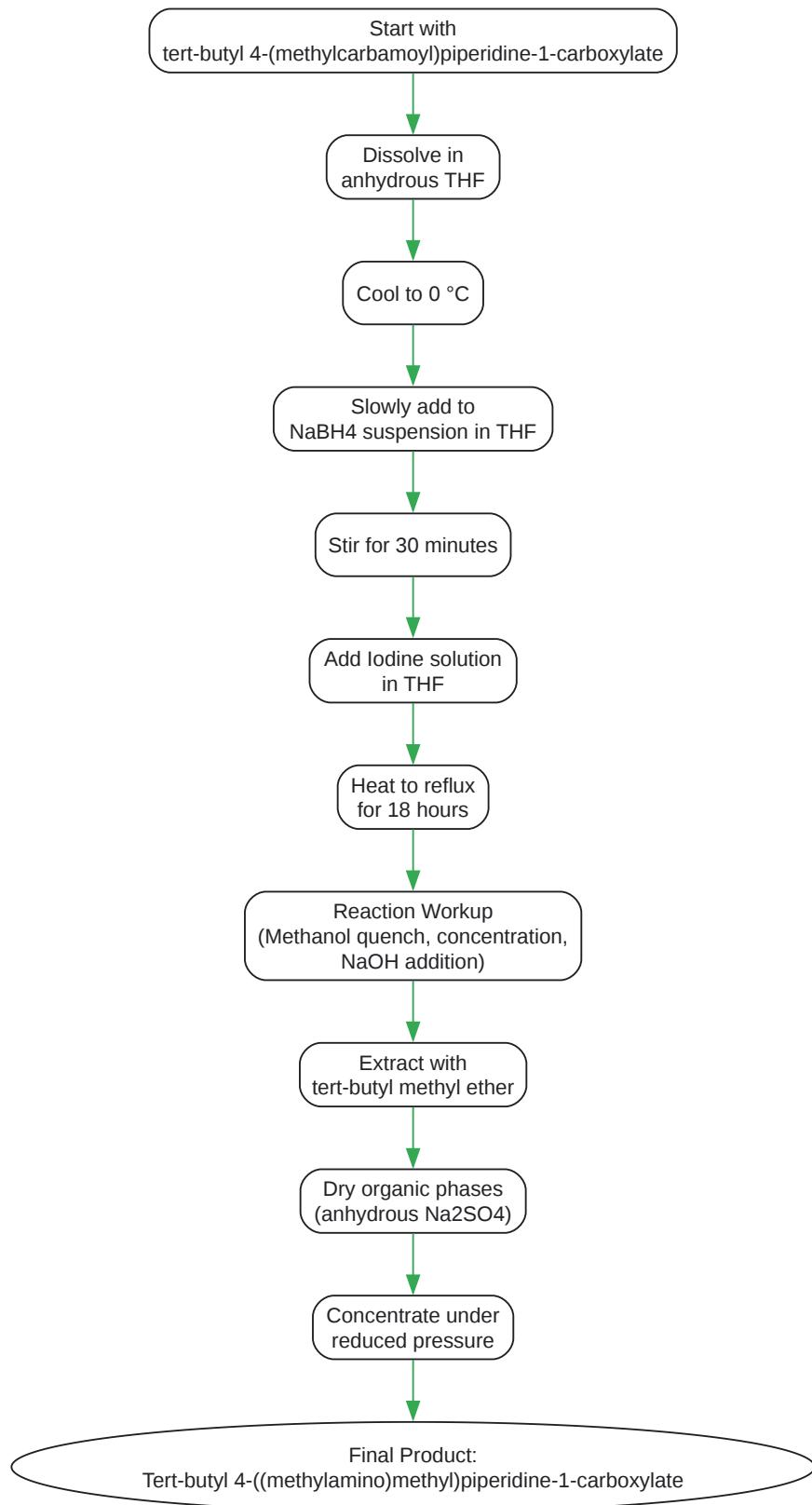
## Table 1: Physical and Chemical Properties

Property	Value
CAS Number	138022-02-3
Molecular Formula	C <sub>12</sub> H <sub>24</sub> N <sub>2</sub> O <sub>2</sub>
Molecular Weight	228.33 g/mol
Appearance	Colorless to light yellow liquid[1]
Boiling Point (Predicted)	301.0 ± 15.0 °C[1]
Density	0.988 g/cm <sup>3</sup> [1]
pKa (Predicted)	10.41 ± 0.10[1]
Topological Polar Surface Area	35.3 Å <sup>2</sup>
Molar Refractivity	69.01 cm <sup>3</sup> [2]

## Synthesis and Experimental Protocols

The synthesis of **Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate** is typically achieved through a multi-step process that begins with a suitable piperidine precursor. A common strategy involves the reduction of an amide precursor.

Diagram of the general synthesis workflow.

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Caption: Synthesis workflow for the title compound.

## Experimental Protocol: Synthesis

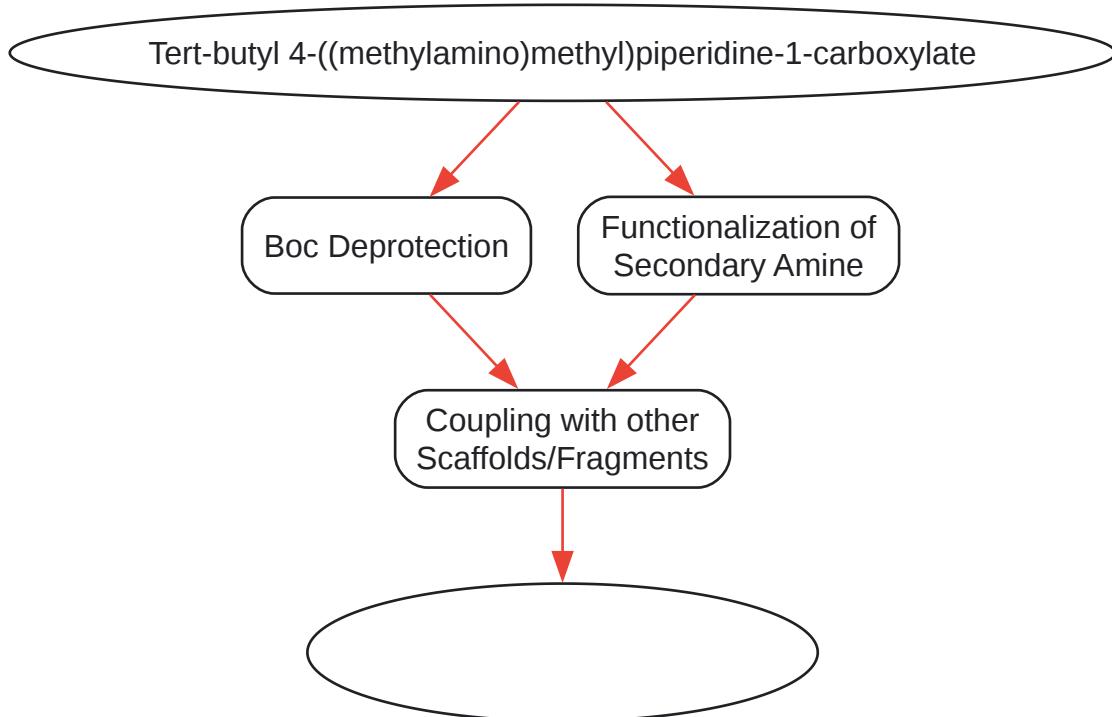
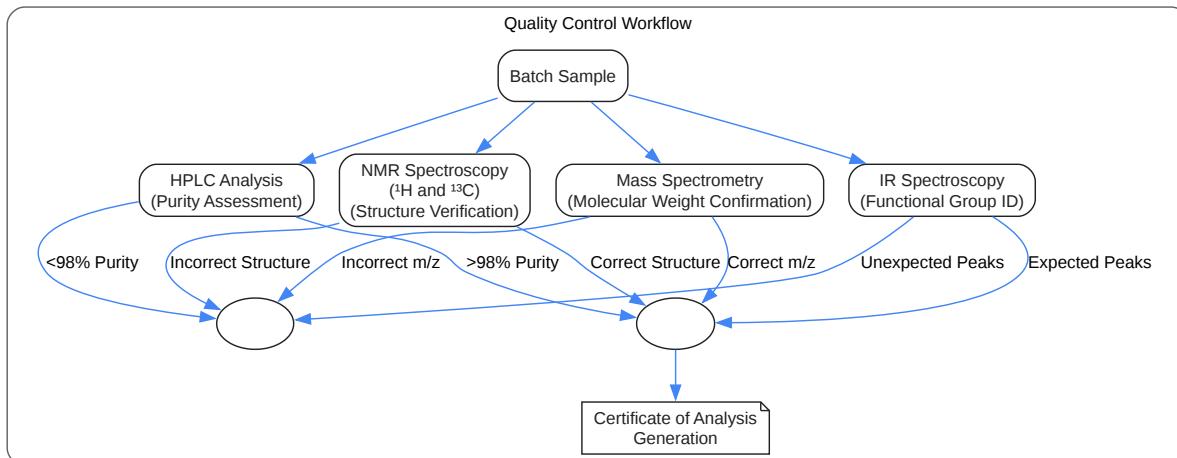
A general procedure for the synthesis of **Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate** from tert-butyl 4-(methylcarbamoyl)piperidine-1-carboxylate is as follows[1]:

- Reaction Setup: 5.76 g (16.64 mmol) of tert-butyl 4-(methylcarbamoyl)piperidine-1-carboxylate is dissolved in 60 mL of anhydrous tetrahydrofuran (THF).
- Reduction: The solution is slowly added to a suspension of 1.4 g (37 mmol) of sodium borohydride in 60 mL of anhydrous THF at 0 °C. The mixture is stirred for 30 minutes at this temperature.
- Iodine Addition: A solution of 4.2 g (16.54 mmol) of iodine in 60 mL of THF is subsequently added to the reaction mixture.
- Reflux: The reaction mixture is heated to reflux and maintained at this temperature for 18 hours.
- Workup: After completion, the mixture is cooled to room temperature, and 150 mL of methanol is added slowly and dropwise. The mixture is then concentrated under reduced pressure.
- Extraction: A sodium hydroxide solution is added to the residue, and the aqueous layer is extracted with tert-butyl methyl ether.
- Purification: The combined organic phases are dried over anhydrous sodium sulfate, filtered, and concentrated to yield the final product. A yield of approximately 60% can be expected.

## Analytical Methods for Quality Control

To ensure the purity and structural integrity of **Tert-butyl 4-((methylamino)methyl)piperidine-1-carboxylate**, a suite of analytical techniques is employed.

Diagram of the quality control workflow.



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